

Introduction: The Quinoline Scaffold in Medicinal Chemistry

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Compound of Interest

Compound Name: 2-Methyl-6-nitroquinoline

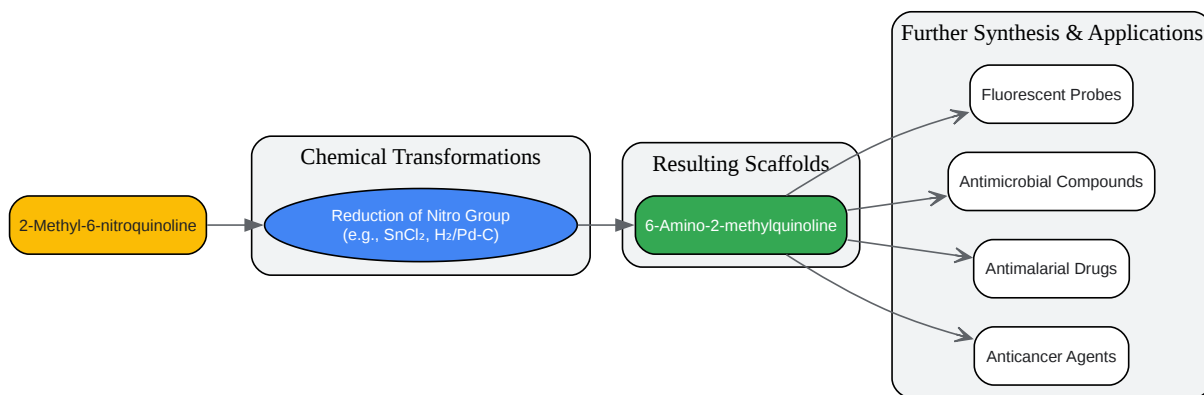
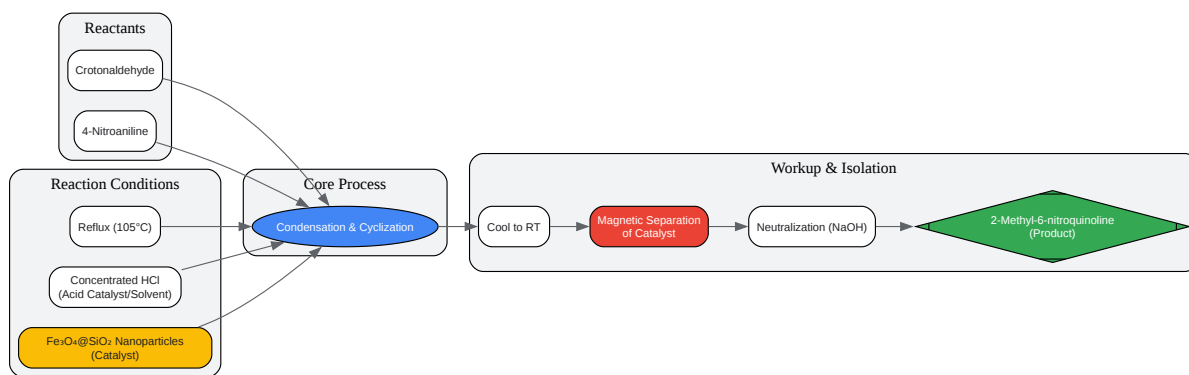
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Quinoline and its derivatives are classified as "privileged scaffolds" in drug discovery. This distinction is earned due to their ability to interact with a wide array of biological targets, leading to a diverse range of pharmacological activities.^{[1][2][3]} Molecules incorporating the quinoline motif are mainstays in the treatment of malaria (e.g., chloroquine) and have demonstrated potent anticancer, antimicrobial, anti-inflammatory, and antipsychotic properties.^{[1][2][3][4]} The functionalization of the quinoline core, such as the introduction of methyl and nitro groups in **2-Methyl-6-nitroquinoline**, allows for the fine-tuning of its physicochemical properties and biological activity, making it a valuable intermediate for the synthesis of novel therapeutic agents.^[4]

Core Molecular Profile

2-Methyl-6-nitroquinoline is a functionalized heterocyclic aromatic compound. Its core identity is defined by a quinoline ring system substituted with a methyl group at position 2 and a nitro group at position 6.



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References

- 1. Nanomaterial assisted bulk scale synthesis of 2-methyl-6-nitroquinoline - PMC [pmc.ncbi.nlm.nih.gov]
- 2. brieflands.com [brieflands.com]
- 3. researchgate.net [researchgate.net]
- 4. brieflands.com [brieflands.com]
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